

Essential Safety and Operational Guide for Handling Boc-Asp(OcHx)-OH

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Compound of Interest

Compound Name: *Boc-Asp(OcHx)-OH*

Cat. No.: *B1336527*

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents like N- α -tert-Butoxycarbonyl-L-aspartic acid β -cyclohexyl ester (**Boc-Asp(OcHx)-OH**) are paramount for ensuring laboratory safety and environmental compliance. This guide provides a comprehensive, step-by-step protocol for the proper handling and disposal of **Boc-Asp(OcHx)-OH**, aligning with best practices in laboratory operations.

Immediate Safety and Handling Precautions

While some sources indicate that **Boc-Asp(OcHx)-OH** poses no health hazard beyond that of ordinary combustible materials, it is prudent to handle this compound with care.^[1] Before initiating any procedures, the use of appropriate Personal Protective Equipment (PPE) is mandatory to minimize exposure risks.

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or other appropriate protective eyeglasses.^[2]
- Hand Protection: Use chemical-resistant gloves and inspect them before use.^[2]
- Body Protection: A laboratory coat or other suitable protective clothing should be worn to prevent skin contact.^[1]

- Respiratory Protection: If there is a risk of dust formation, a Type N95 (US) respirator is recommended.[2]

Handle **Boc-Asp(OcHx)-OH** in a well-ventilated place to avoid the formation of dust.[1] Avoid contact with skin and eyes.[1]

Key Chemical and Physical Properties

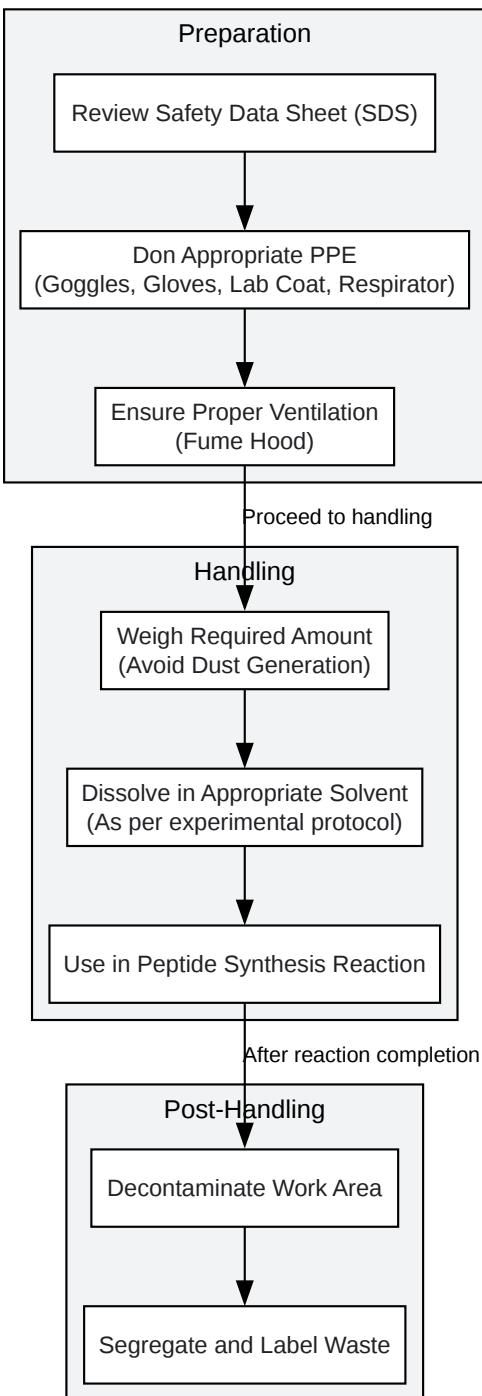
A foundational aspect of safe handling and disposal is a clear understanding of the substance's properties. The following table summarizes the key quantitative data for **Boc-Asp(OcHx)-OH**.

Property	Value
CAS Number	73821-95-1[2][3]
Molecular Formula	C ₁₅ H ₂₅ NO ₆ [1][3][4]
Molecular Weight	315.36 g/mol [2][4]
Appearance	White to slight yellow to beige powder[2]
Melting Point	93-95 °C[2]
Storage Temperature	2-30°C
Storage Class	11 - Combustible Solids[2]

Operational Plan: Step-by-Step Handling Procedure

The following workflow outlines the safe handling of **Boc-Asp(OcHx)-OH** from receipt to use in peptide synthesis.

Operational Workflow for Handling Boc-Asp(OcHx)-OH

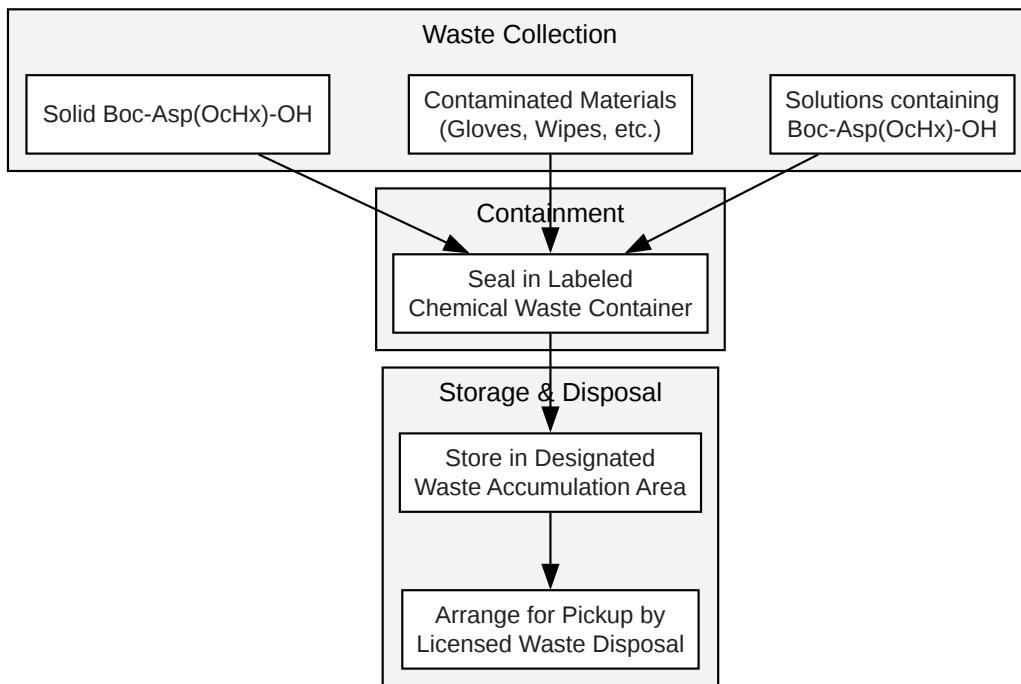
[Click to download full resolution via product page](#)Safe handling workflow for **Boc-Asp(OcHx)-OH**.

Disposal Plan: Step-by-Step Procedure

Proper disposal of **Boc-Asp(OcHx)-OH** and its contaminated materials is crucial for environmental safety.

- Containment of Waste:
 - Solid Waste: Carefully sweep up any solid **Boc-Asp(OcHx)-OH**, avoiding dust generation, and place it into a suitable, sealed, and clearly labeled container for chemical waste.[1][5]
 - Contaminated Materials: Any items that have come into contact with **Boc-Asp(OcHx)-OH**, such as weighing paper, gloves, or wipes, should be collected in a separate, sealed container and treated as chemical waste.[5]
 - Solutions: If **Boc-Asp(OcHx)-OH** is in a solution, absorb the liquid with an inert material like vermiculite or sand, and then place it in a suitable, sealed container for disposal.[5]
- Labeling:
 - Clearly label the waste container with "Chemical Waste" and the full chemical name: "**Boc-Asp(OcHx)-OH**" or "N- α -tert-Butoxycarbonyl-L-aspartic acid β -cyclohexyl ester".[5]
- Storage:
 - Store the sealed waste container in a designated, cool, dry, and well-ventilated chemical waste accumulation area, away from incompatible materials.[5]
- Arranging for Final Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for the pickup and proper disposal of the waste.[5]
 - Under no circumstances should **Boc-Asp(OcHx)-OH** be disposed of down the drain or in regular trash.[5]

Disposal Workflow for Boc-Asp(OcHx)-OH

[Click to download full resolution via product page](#)Disposal workflow for **Boc-Asp(OcHx)-OH**.

Accidental Release Measures

In the event of a spill, ensure the area is well-ventilated and wear the appropriate PPE.^[1] For small spills, carefully sweep up the solid material, place it in a labeled waste container, and clean the area.^[5] For large spills, evacuate the area and contact your institution's EHS or emergency response team.^[5] Remove all sources of ignition and use spark-proof tools.^[1]

First-Aid Measures

- If Inhaled: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[[1](#)]
- In Case of Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[[1](#)]
- In Case of Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor. [[1](#)]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[[1](#)]

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